

3-Iodo-1H-pyrazole: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 3-Iodo-1H-pyrazole

Cat. No.: B494253

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **3-Iodo-1H-pyrazole**. Due to the limited availability of direct experimental quantitative data for this specific compound, this document summarizes known qualitative information, presents predicted solubility values, and details standardized experimental protocols that can be applied to determine its physicochemical properties.

Core Properties of 3-Iodo-1H-pyrazole

3-Iodo-1H-pyrazole is a heterocyclic organic compound with the molecular formula $C_3H_3IN_2$ and a molecular weight of 193.97 g/mol. It serves as a versatile building block in medicinal chemistry and materials science. An understanding of its solubility and stability is critical for its effective use in synthesis, formulation, and biological assays.

Solubility Data

Quantitative experimental solubility data for **3-Iodo-1H-pyrazole** in a range of common solvents is not readily available in the public domain. However, based on information for the parent compound, 1H-pyrazole, and supplier-provided information, a general solubility profile can be inferred. The compound is reported to be insoluble in water^[1]. A predicted water solubility value has been calculated.

Solvent	Quantitative Solubility	Qualitative Solubility	Temperature (°C)	Method
Water	1.15 mg/mL	Insoluble	25 (predicted)	ESOL Topological Method[2]

Note: The quantitative value is a prediction and should be confirmed by experimental data.

For organic solvents, while no quantitative data is available, the parent compound, 1H-pyrazole, is known to be more soluble in solvents like ethanol, methanol, and acetone. This suggests that **3-Iodo-1H-pyrazole** is likely to exhibit higher solubility in polar organic solvents compared to water.

Stability Profile

3-Iodo-1H-pyrazole is sensitive to several environmental factors. Proper storage and handling are crucial to maintain its integrity.

Condition	Observation	Recommended Precautions
Light	Light sensitive	Store in a light-proof container.
Oxidizing Agents	Incompatible	Avoid contact with strong oxidizing agents.
Acids and Bases	Incompatible	Avoid contact with strong acids and bases.
Moisture	Not specified, but good practice	Store in a dry environment.
Temperature	Not specified, but good practice	Store at reduced temperatures (e.g., refrigerated).

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **3-Iodo-1H-pyrazole** are not published. However, standardized methods can be readily adapted.

Protocol for Determining Thermodynamic Solubility (Shake-Flask Method)

This method is considered the gold standard for determining the equilibrium solubility of a compound.

Objective: To determine the saturation concentration of **3-Iodo-1H-pyrazole** in a specific solvent at a controlled temperature.

Materials:

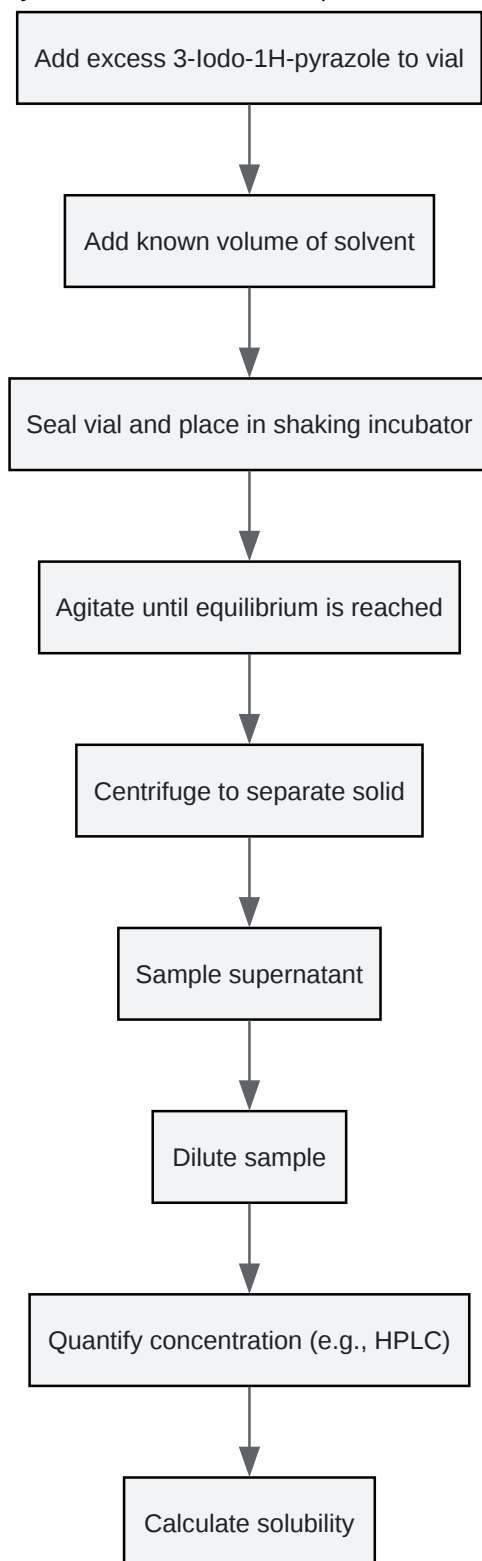
- **3-Iodo-1H-pyrazole**
- Selected solvent (e.g., water, ethanol, DMSO)
- Glass vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- Analytical balance
- HPLC or UV-Vis spectrophotometer for quantification

Procedure:

- Add an excess amount of **3-Iodo-1H-pyrazole** to a glass vial. The excess solid should be visually apparent.
- Add a known volume of the desired solvent to the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).

- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-72 hours).
- After equilibration, allow the suspension to settle.
- Centrifuge the vial to pellet the excess solid.
- Carefully withdraw a sample from the clear supernatant.
- Dilute the sample with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **3-Iodo-1H-pyrazole** in the diluted sample using a validated analytical method (e.g., HPLC-UV).
- Calculate the original solubility in mg/mL or molarity.

Solubility Determination Workflow (Shake-Flask Method)



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Caption: Workflow for the shake-flask solubility determination method.

Protocol for Forced Degradation Studies (Stability Indicating Method Development)

Forced degradation studies are essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods, as outlined in ICH guidelines[3][4][5][6].

Objective: To identify potential degradation products and degradation pathways for **3-Iodo-1H-pyrazole** under various stress conditions.

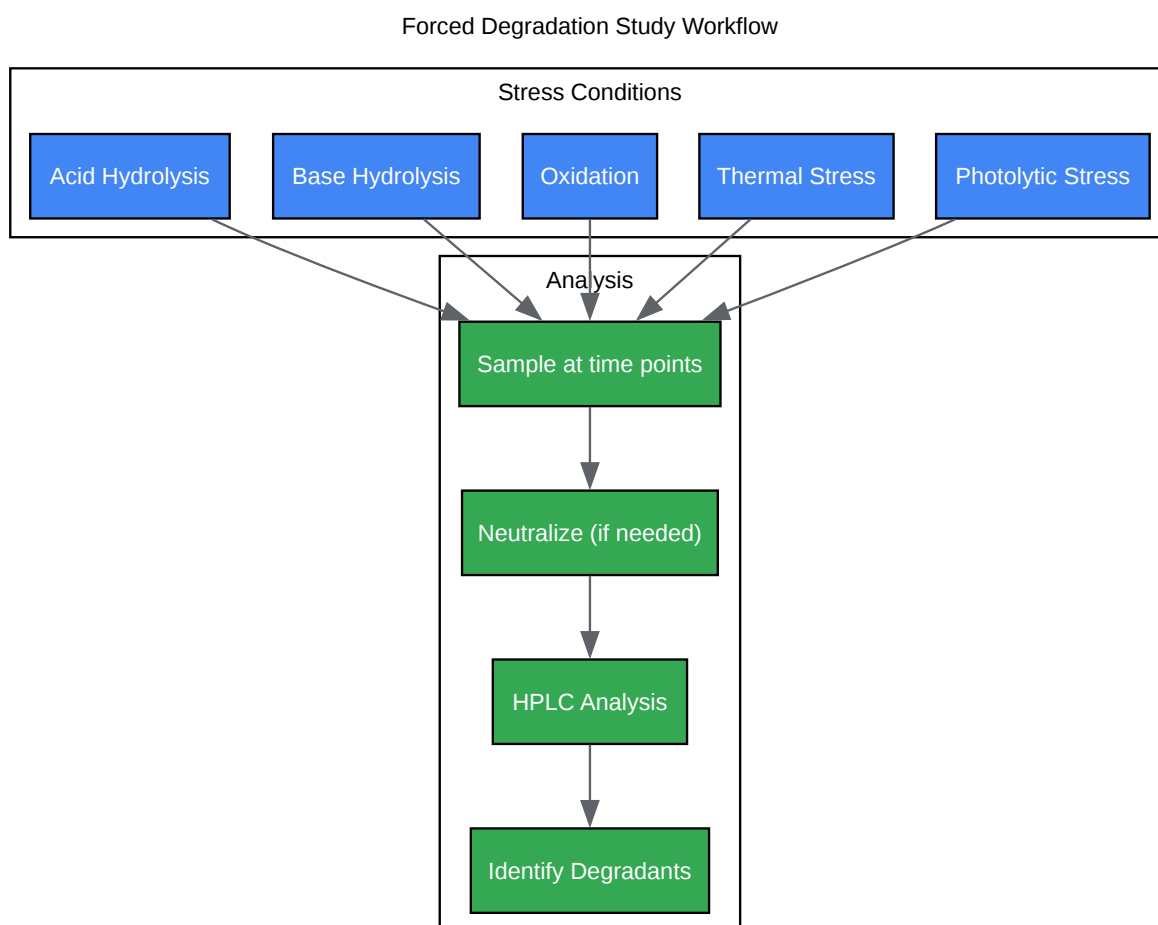
Materials:

- **3-Iodo-1H-pyrazole**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- High-purity water
- Photostability chamber
- Oven
- HPLC system with a suitable detector (e.g., DAD or MS)

Procedure:

- **Acid Hydrolysis:** Dissolve **3-Iodo-1H-pyrazole** in a solution of 0.1 M HCl. Heat the solution (e.g., at 60°C) for a defined period (e.g., 24 hours).
- **Base Hydrolysis:** Dissolve **3-Iodo-1H-pyrazole** in a solution of 0.1 M NaOH. Keep the solution at room temperature or heat gently for a defined period.
- **Oxidative Degradation:** Dissolve **3-Iodo-1H-pyrazole** in a solution containing 3% H₂O₂. Keep the solution at room temperature for a defined period.

- Thermal Degradation: Expose a solid sample of **3-Iodo-1H-pyrazole** to dry heat in an oven (e.g., at 80°C) for a defined period.
- Photolytic Degradation: Expose a solution and a solid sample of **3-Iodo-1H-pyrazole** to light in a photostability chamber according to ICH Q1B guidelines.
- Analysis: At appropriate time points, withdraw samples from each stress condition. Neutralize the acidic and basic samples. Analyze all samples, along with an unstressed control, by a suitable stability-indicating HPLC method to separate the parent compound from any degradation products.



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Caption: Workflow for conducting forced degradation studies.

Summary

While specific experimental data for the solubility and stability of **3-Iodo-1H-pyrazole** is limited, this guide provides the currently available information and outlines standardized protocols for its determination. The compound is predicted to have low aqueous solubility and is known to be sensitive to light, strong acids, bases, and oxidizing agents. For researchers and developers, it is imperative to experimentally determine the solubility in relevant solvent systems and to conduct forced degradation studies to ensure the development of robust and stable formulations and analytical methods.

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